

Acrylic Anhydride: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Acrylic anhydride

Cat. No.: B7721705

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, handling, and storage protocols for **acrylic anhydride**. The information is intended to equip laboratory personnel with the knowledge necessary to mitigate risks and ensure a safe working environment when utilizing this highly reactive chemical.

Chemical and Physical Properties

Acrylic anhydride is a colorless to pale yellow liquid with a pungent odor. It is known for its high reactivity, particularly in polymerization and condensation reactions. Due to its chemical nature, it requires careful handling and storage to prevent hazardous situations.

Property	Value	Citation
CAS Number	2051-76-5	[1]
Molecular Formula	C ₆ H ₆ O ₃	[1]
Molecular Weight	126.11 g/mol	[1]
Physical State	Liquid	[2]
Boiling Point	203.8°C at 760 mmHg	
Flash Point	72 °C (161.6 °F)	[3]
Solubility	Highly soluble in organic solvents (e.g., acetone, ether); limited solubility in water. Reacts with water.	[4]

Hazard Identification and Safety Precautions

Acrylic anhydride is classified as a hazardous substance, posing several risks to personnel. Understanding these hazards is critical for safe handling.

Hazard Class	GHS Hazard Statement	Citations
Corrosive to Metals	H290: May be corrosive to metals	[5][6]
Flammable Liquid	H227: Combustible liquid	[5][6]
Acute Toxicity (Oral)	H302: Harmful if swallowed	[3][7]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	[5][6][8]
Serious Eye Damage/Irritation	H318: Causes serious eye damage	[8]
Respiratory Irritation	H335: May cause respiratory irritation	[3][7]
Skin Sensitization	H317: May cause an allergic skin reaction	[3]

Occupational Exposure Limits: As of the latest data, specific OSHA PEL (Permissible Exposure Limit), NIOSH REL (Recommended Exposure Limit), and ACGIH TLV (Threshold Limit Value) have not been established for **acrylic anhydride**.^[9] Given the lack of specific exposure limits, it is crucial to handle this substance with stringent engineering controls and personal protective equipment to minimize any potential exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **acrylic anhydride** to prevent contact and inhalation.

PPE Category	Specification	Citations
Eye/Face	Chemical safety goggles and a face shield.	[8] [10] [11]
Hand	Chemical-resistant gloves (e.g., Butyl, Neoprene). Always check the manufacturer's compatibility chart.	[10] [11]
Body	A flame-retardant lab coat, worn fully buttoned, and chemical-resistant apron.	[8]
Respiratory	In case of inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is required. For higher concentrations, a full-face supplied-air respirator should be used.	[10] [11] [12]

Handling and Storage Protocols

Proper handling and storage are paramount to preventing accidents and maintaining the integrity of **acrylic anhydride**.

Handling

- Ventilation: Always handle **acrylic anhydride** in a well-ventilated area, preferably within a certified chemical fume hood.[\[10\]](#)[\[11\]](#)
- Inert Atmosphere: Due to its reactivity with moisture, it is recommended to handle and store **acrylic anhydride** under an inert atmosphere, such as nitrogen.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[12\]](#)
- Grounding: Take precautionary measures against static discharge.

- Personal Hygiene: Do not eat, drink, or smoke in areas where **acrylic anhydride** is handled. Wash hands thoroughly after handling.[\[11\]](#)[\[13\]](#)

Storage

- Temperature: Store in a cool, dry, and well-ventilated place. Refrigerated storage at 2-8°C is recommended.[\[2\]](#)[\[9\]](#)
- Container: Keep the container tightly closed and store in the original container.[\[8\]](#)[\[14\]](#) The container should be resistant to corrosion.[\[6\]](#)
- Incompatible Materials: Store away from incompatible substances.
 - Water/Moisture: Reacts to form acrylic acid.[\[4\]](#)
 - Strong bases
 - Oxidizing agents
 - Alcohols
 - Amines
 - Acids
- Stabilization: **Acrylic anhydride** is often supplied with an inhibitor, such as hydroquinone methyl ether (MEHQ), to prevent polymerization.[\[1\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[12] [15]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [13] [15]	[13] [15]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8] [13] [15]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5] [6]

Spill and Leak Procedures

- Small Spills:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.

- Wearing appropriate PPE, absorb the spill with a dry, inert material such as vermiculite, dry sand, or earth.
- Collect the absorbed material into a suitable, labeled container for disposal.[13]
- Do not allow the spilled material to enter drains or waterways.[8][16]
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Only trained personnel with appropriate protective equipment should attempt to clean up a large spill.

Experimental Protocols

While specific experimental procedures will vary, the following provides a generalized protocol for the safe use of **acrylic anhydride** in a laboratory setting.

Objective: To provide a general workflow for a reaction involving **acrylic anhydride**, emphasizing safety and proper handling.

Materials:

- **Acrylic anhydride**
- Reaction solvent (anhydrous)
- Reactant
- Inert gas (Nitrogen or Argon)
- Glassware (oven-dried)
- Magnetic stirrer and stir bar
- Syringes and needles

- Quenching agent (e.g., a solution of sodium bicarbonate)

Methodology:

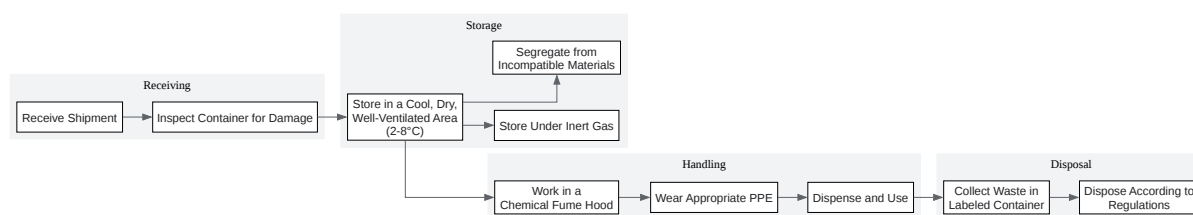
- Preparation:
 - Ensure all glassware is thoroughly dried in an oven and allowed to cool under a stream of inert gas.
 - Set up the reaction apparatus in a certified chemical fume hood.
 - Purge the reaction vessel with an inert gas.
- Reagent Handling:
 - Wearing appropriate PPE, measure the required amount of **acrylic anhydride** using a syringe under an inert atmosphere.
 - Slowly add the **acrylic anhydride** to the reaction vessel containing the solvent and reactant, maintaining a controlled temperature.
- Reaction Monitoring:
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Work-up and Quenching:
 - Upon completion, cool the reaction mixture to a safe temperature.
 - Slowly and carefully add a quenching agent to neutralize any unreacted **acrylic anhydride**. Be aware that this may be an exothermic process.
- Purification and Waste Disposal:
 - Purify the product using appropriate techniques.

- Dispose of all waste, including empty reagent bottles and contaminated materials, in accordance with institutional and local regulations.[6][8]

Visualizations

Safe Handling and Storage Workflow

The following diagram illustrates the key stages in the safe handling and storage of **acrylic anhydride**.

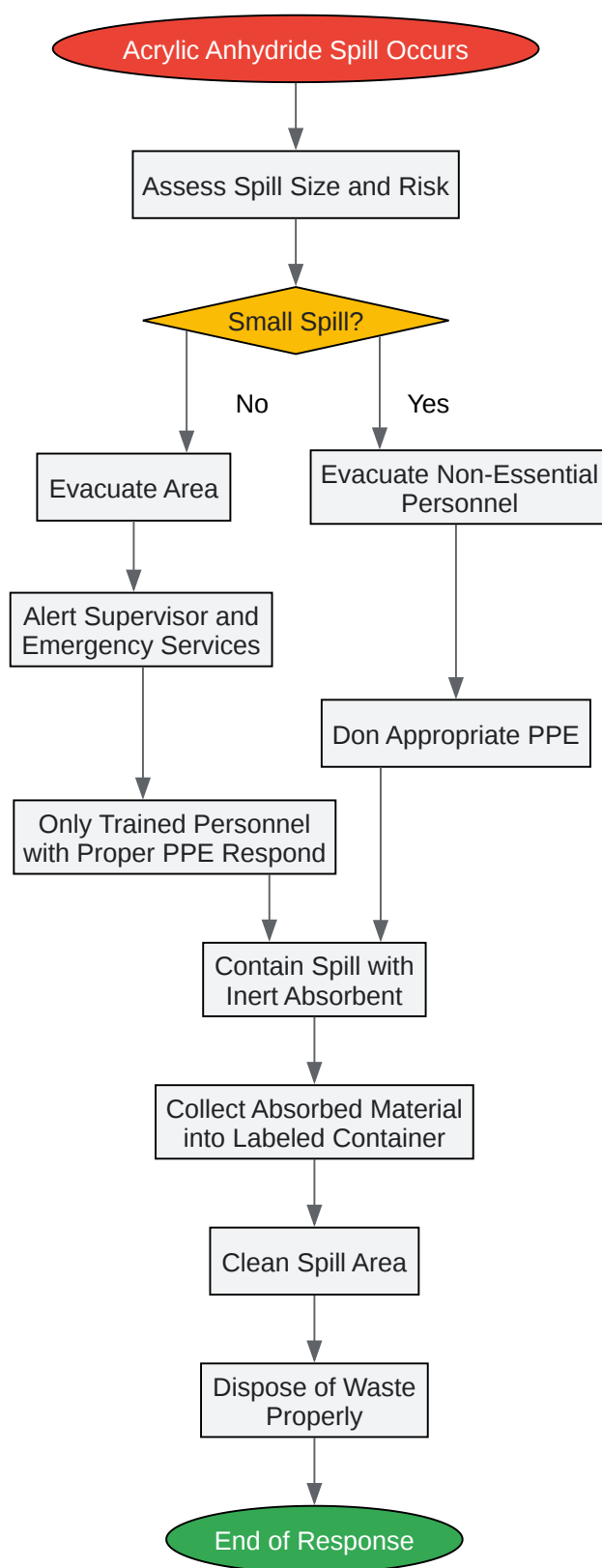


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Caption: Workflow for the safe handling and storage of **acrylic anhydride**.

Emergency Spill Response

This flowchart outlines the immediate actions to be taken in the event of an **acrylic anhydride** spill.



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Caption: Emergency response flowchart for an **acrylic anhydride** spill.

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